

Physical and chemical properties of Kahweol linoleate.

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Compound of Interest

Compound Name: Kahweol linoleate

Cat. No.: B1516944

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Kahweol Linoleate: A Technical Whitepaper

Audience: Researchers, scientists, and drug development professionals.

Introduction

Kahweol linoleate is a diterpenoid ester naturally present in coffee beans, contributing to the complex chemical profile of this globally consumed beverage.[1] It is formed through the esterification of kahweol, a pentacyclic diterpene alcohol, with linoleic acid, an omega-6 polyunsaturated fatty acid. While extensive research has been conducted on the parent compound, kahweol, highlighting its significant anti-inflammatory, antioxidant, anti-angiogenic, and anticancer properties, the specific biological activities and physicochemical characteristics of its esterified forms, such as **kahweol linoleate**, are less explored. This technical guide aims to provide a comprehensive overview of the known physical and chemical properties of **kahweol linoleate**, alongside a discussion of its probable biological activities based on the current understanding of kahweol and its other esters. This document also includes detailed experimental protocols for its synthesis and analysis, and visualizations of key signaling pathways associated with its parent compound.

Physical and Chemical Properties

Kahweol linoleate is a lipophilic molecule found in the oil fraction of coffee beans. While some of its properties have been reported, comprehensive experimental data for the purified compound remain scarce in publicly available literature.

Table 1: Physical and Chemical Properties of **Kahweol Linoleate**

Property	Value	Source
Molecular Formula	C ₃₈ H ₅₆ O ₄	[2][3]
Molecular Weight	576.85 g/mol	[2][3]
Appearance	Light Yellow Oil	
Storage Temperature	-20°C	
Solubility	Data for specific organic solvents are not readily available, but as a lipophilic ester, it is expected to be soluble in nonpolar organic solvents like hexane, ethyl acetate, and dichloromethane, and poorly soluble in water.	Inferred
Melting Point	Not explicitly reported for the isolated compound. As a light yellow oil, its melting point is likely below room temperature.	
Stability	Sensitive to heat, light, and oxygen.	

Spectroscopic Data

Detailed spectroscopic characterization of isolated **kahweol linoleate** is limited. However, data from related compounds and analytical studies of coffee extracts provide valuable insights.

Mass Spectrometry (MS)

Liquid chromatography-mass spectrometry (LC-MS) has been utilized to identify kahweol esters in coffee extracts. For **kahweol linoleate**, the expected mass spectrum would show a molecular ion peak corresponding to its molecular weight. A study by Kurzrock and Speer (2001) successfully identified a range of kahweol fatty acid esters, including the linoleate, in

Arabica coffee using LC-MS/DAD, confirming its presence and molecular mass. Another study on coffee diterpenes reported mass spectra for kahweol, which can serve as a reference for the fragmentation pattern of the kahweol moiety in its esters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Complete ^1H and ^{13}C NMR spectra for purified **kahweol linoleate** are not readily available in the reviewed literature. However, NMR has been used to quantify total kahweol (both free and esterified) in coffee brews, indicating that specific proton signals of the kahweol structure are identifiable even within a complex mixture. A recent study on the bioactive diterpenoids in *Coffea arabica* provided ^1H and ^{13}C NMR data for newly isolated diterpene esters, which, while not being **kahweol linoleate**, provide a strong indication of the expected chemical shifts for the diterpene core and the fatty acid chain. The characteristic signals of the linoleate moiety would also be present.

UV-Vis Spectroscopy

The UV-Vis spectrum of **kahweol linoleate** is expected to be dominated by the chromophore of the kahweol moiety. Kahweol itself exhibits a maximum absorption wavelength (λ_{max}) at approximately 290 nm.

Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activities of **kahweol linoleate** is limited. However, the extensive research on its parent compound, kahweol, and some of its other esters, such as kahweol palmitate, provides a strong basis for inferring its potential pharmacological effects.

Inferred Biological Activities

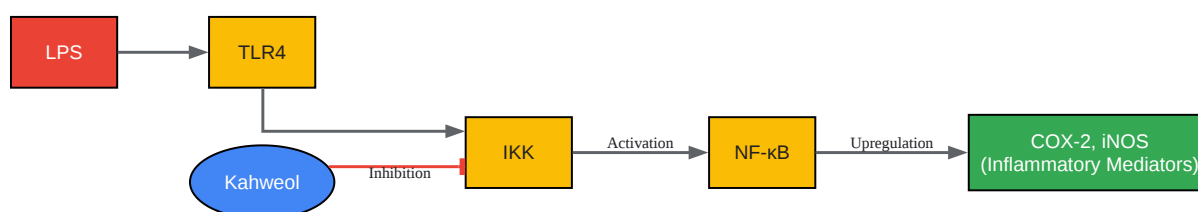
- **Anti-inflammatory Activity:** Kahweol is a potent anti-inflammatory agent that has been shown to inhibit key inflammatory mediators such as cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS). It can also suppress the secretion of monocyte chemoattractant protein-1 (MCP-1). It is plausible that **kahweol linoleate** shares these properties.
- **Anticancer Activity:** Kahweol exhibits significant anticancer effects in various cancer cell lines. It can induce apoptosis, inhibit cell proliferation, and suppress migration and invasion.

Studies on kahweol acetate and kahweol palmitate have also demonstrated anticancer and anti-angiogenic properties, respectively, suggesting that the esterified form of kahweol retains biological activity.

- **Antioxidant Activity:** Kahweol is known to possess antioxidant properties, partly through the activation of the Nrf2 signaling pathway, a key regulator of cellular defense against oxidative stress.
- **Anti-angiogenic Activity:** Kahweol has been demonstrated to be an anti-angiogenic compound, inhibiting several key steps in the formation of new blood vessels. A study on kahweol palmitate also confirmed its anti-angiogenic properties.

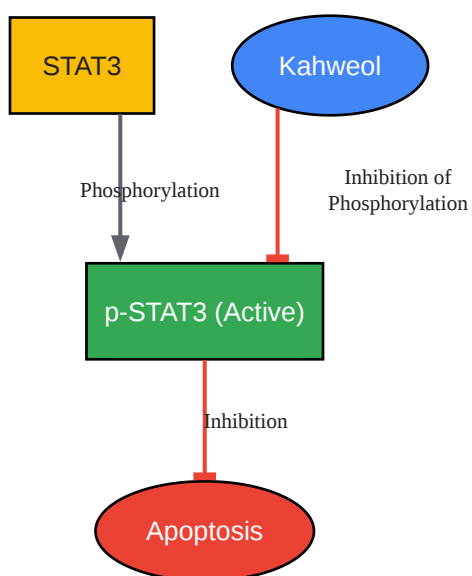
Key Signaling Pathways Modulated by Kahweol

The following diagrams illustrate the major signaling pathways known to be modulated by kahweol, which are likely targets for **kahweol linoleate** as well.



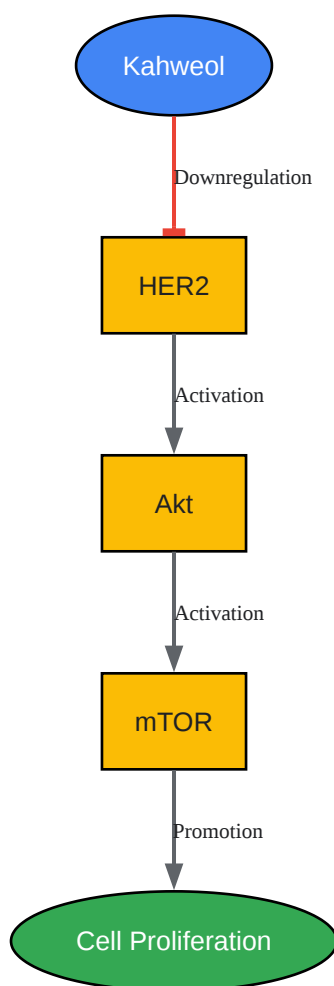
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Caption: Kahweol's anti-inflammatory action via NF-κB pathway inhibition.



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Caption: Kahweol induces apoptosis by inhibiting STAT3 phosphorylation.



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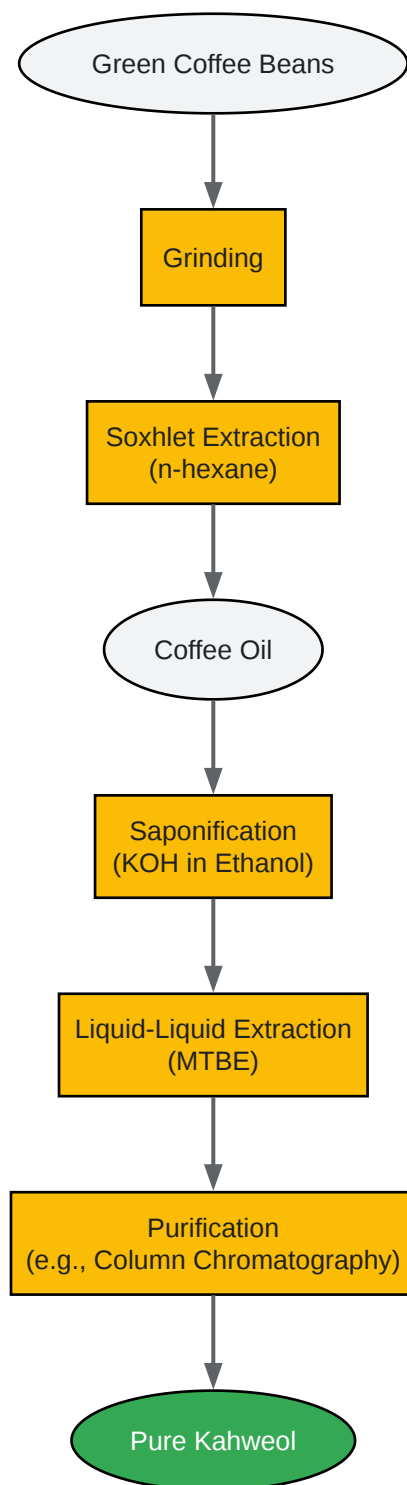
Caption: Kahweol inhibits HER2-overexpressing cancer cell proliferation.

Experimental Protocols

Detailed experimental protocols specifically for **kahweol linoleate** are not widely published. The following protocols are based on the enzymatic synthesis of kahweol esters and a general methodology for isolating diterpenes from coffee, which would be the first step to obtaining kahweol for subsequent esterification.

Isolation of Kahweol from Green Coffee Beans (Adapted from Novaes et al., 2020)

This protocol describes the extraction and saponification process to obtain free kahweol from coffee beans, which can then be used for the synthesis of **kahweol linoleate**.



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Caption: Workflow for the isolation of kahweol from green coffee beans.

Methodology:

- **Extraction of Coffee Oil:** Green coffee beans are ground and subjected to Soxhlet extraction with n-hexane to obtain the coffee oil, which contains the diterpene esters.
- **Saponification:** The extracted coffee oil is saponified using a solution of potassium hydroxide (KOH) in ethanol with heating. This process cleaves the ester bonds, releasing free kahweol and fatty acid salts.
- **Extraction of Unsaponifiable Matter:** The saponified mixture is then subjected to liquid-liquid extraction with a solvent like methyl tert-butyl ether (MTBE) to isolate the unsaponifiable matter, which includes the free diterpenes.
- **Purification:** The crude extract containing kahweol is further purified using chromatographic techniques, such as column chromatography on silica gel, to yield pure kahweol.

Enzymatic Synthesis of Kahweol Linoleate (Adapted from Novaes et al., 2018)

This protocol describes a method for the synthesis of kahweol esters using a lipase enzyme, which offers a milder alternative to chemical synthesis.

Methodology:

- **Reactants:** Isolated kahweol and linoleic acid are used as substrates.
- **Enzyme:** An immobilized lipase, such as *Candida antarctica* lipase B (CAL-B), is used as the catalyst.
- **Reaction Conditions:** The reaction is typically carried out in an organic solvent, such as toluene. Optimal conditions reported for similar ester synthesis include a molar ratio of alcohol (kahweol) to fatty acid (linoleic acid) of 1:5, an enzyme concentration of approximately 73.3 mg/mL, a temperature of 70°C, and agitation at 240 rpm for 3 days.

- **Monitoring and Purification:** The progress of the reaction can be monitored by gas chromatography (GC). Upon completion, the product, **kahweol linoleate**, is purified by preparative high-performance liquid chromatography (HPLC).

Conclusion

Kahweol linoleate is a naturally occurring diterpenoid ester in coffee with significant, yet largely unexplored, potential. While its physicochemical properties are not fully characterized, its structural similarity to the well-studied kahweol suggests a range of promising biological activities, including anti-inflammatory, anticancer, and antioxidant effects. The provided protocols for its synthesis and the visualization of the signaling pathways of its parent compound offer a solid foundation for future research in this area. Further investigation into the specific pharmacological properties of **kahweol linoleate** is warranted to fully understand its potential as a therapeutic agent or a valuable chemical entity in drug development. The scarcity of dedicated studies on this specific ester highlights a significant gap in the literature and an opportunity for novel research endeavors.

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